

Personal protective equipment for handling Carbutamide-d9

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Compound of Interest

Compound Name: Carbutamide-d9

Cat. No.: B588138

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Essential Safety and Handling Guide for Carbutamide-d9

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **Carbutamide-d9**, ensuring laboratory safety and procedural accuracy.

Carbutamide-d9, a deuterated analog of the first-generation sulfonylurea, Carbutamide, is a critical component in metabolic and pharmacokinetic research.[1][2] While offering significant advantages in drug development studies, its handling necessitates stringent safety protocols to mitigate potential hazards. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to support your research endeavors.

Hazard Identification and Personal Protective Equipment (PPE)

Carbutamide is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[3] Therefore, the use of appropriate personal protective equipment is mandatory to ensure the safety of laboratory personnel.

Recommended Personal Protective Equipment (PPE) for Handling **Carbutamide-d9**:

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or latex, powder-free	To prevent skin contact and absorption.
Body Protection	Laboratory coat	Long-sleeved, fully closed	To protect skin and personal clothing from contamination.
Eye and Face Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	To protect eyes from splashes and airborne particles.
Face shield	Recommended when there is a significant risk of splashing.		
Respiratory Protection	NIOSH-approved respirator	N95 or higher	Required when handling the powder outside of a ventilated enclosure to prevent inhalation.

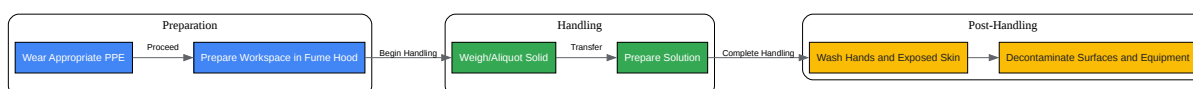
Safe Handling and Operational Procedures

Adherence to proper handling procedures is crucial to minimize exposure and maintain a safe laboratory environment.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace by ensuring it is clean, uncluttered, and within a certified chemical fume hood or other ventilated enclosure.
- **Weighing and Aliquoting:** Conduct all weighing and aliquoting of solid **Carbutamide-d9** within a chemical fume hood to prevent the generation and inhalation of dust.

- **Solution Preparation:** When dissolving **Carbutamide-d9**, add the solvent slowly to the solid to avoid splashing. Carbutamide is soluble in DMSO and dimethylformamide.[4]
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment used.



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Carbutamide-d9 Safe Handling Workflow

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical.

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

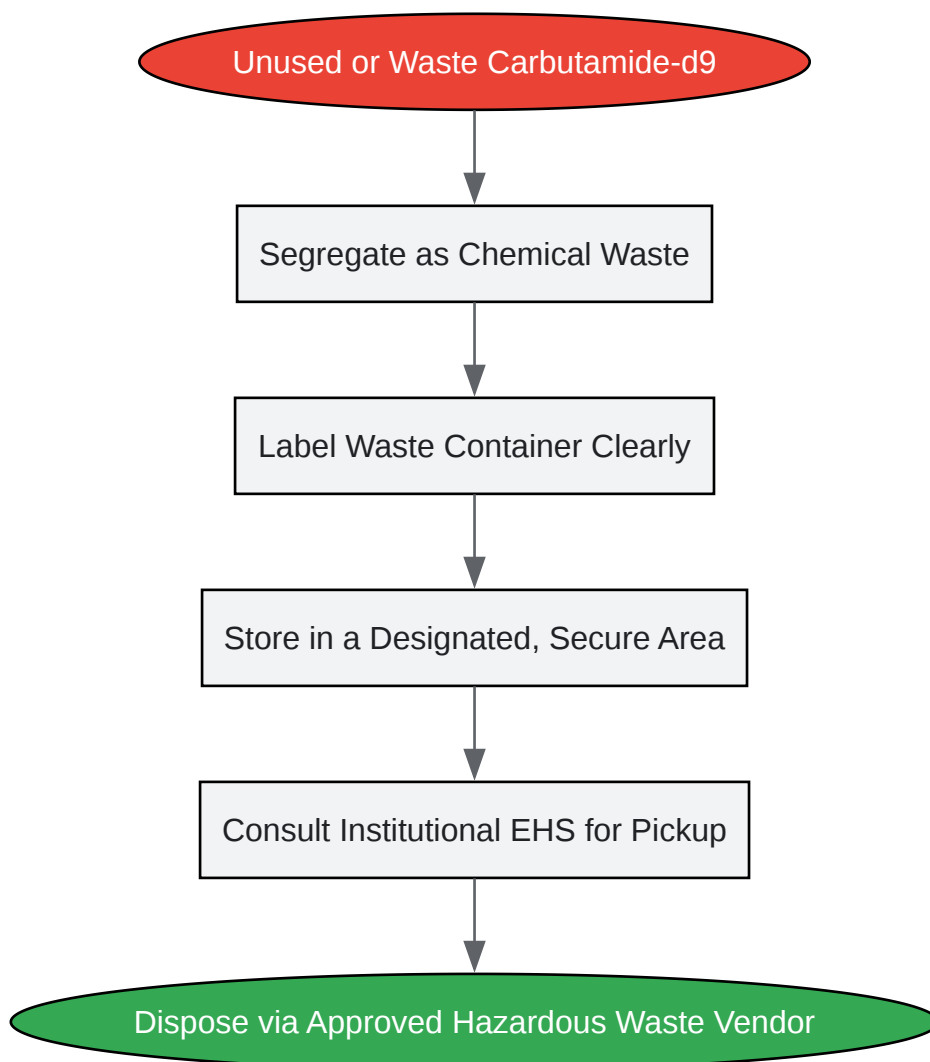
Storage and Disposal

Proper storage and disposal are essential to prevent contamination and ensure environmental safety.

Storage: Store **Carbutamide-d9** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan: Dispose of **Carbutamide-d9** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[3] It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance.

Disposal Workflow:



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Carbutamide-d9 Disposal Workflow

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